

# crystal structure of anhydrous calcium acrylate

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## Compound of Interest

Compound Name: Calcium acrylate

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## Anhydrous Calcium Acrylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

Anhydrous **calcium acrylate** ( $\text{Ca}(\text{C}_3\text{H}_3\text{O}_2)_2$ ) is a versatile monomer with significant potential in polymer chemistry, materials science, and pharmaceutical applications. Its ability to form polymers with diverse properties makes it a compound of interest for developing novel materials and drug delivery systems. This technical guide provides a comprehensive overview of anhydrous **calcium acrylate**, focusing on its synthesis, spectroscopic characterization, and potential applications. Due to the absence of a publicly available, experimentally determined crystal structure, this guide presents available spectroscopic data and theoretical considerations.

### Chemical and Physical Properties

Anhydrous **calcium acrylate** is a white powder. While a definitive crystal structure is not publicly available, some fundamental properties have been reported.

Property	Value	Source
Molecular Formula	$\text{C}_6\text{H}_6\text{CaO}_4$	[1][2]
Molecular Weight	182.19 g/mol	[1][2]
Appearance	White powder	[1]
Melting Point	Remained unmelted at 250°C	[1]
CAS Number	6292-01-9	[1]

## Synthesis of Anhydrous Calcium Acrylate

A common method for the synthesis of anhydrous **calcium acrylate** involves the reaction of acrylic acid with calcium oxide in a non-aqueous solvent, followed by the removal of water.

### Experimental Protocol

The following protocol is based on a documented synthesis of calcium diacrylate[1]:

- **Reaction Setup:** A 500 ml four-necked cylindrical reaction flask is equipped with a mechanical stirrer, a thermometer, a dropping funnel, and a Dean-Stark trap.
- **Charging the Reactor:** The flask is charged with 177 grams of toluene and 45 grams (0.804 moles) of calcium oxide.
- **Addition of Acrylic Acid:** The mixture is heated to  $50 \pm 5^\circ\text{C}$ . Subsequently, 118.69 grams (1.648 moles) of acrylic acid are slowly added through the dropping funnel.
- **Reaction:** The mixture is stirred at  $50 \pm 5^\circ\text{C}$  for 2 hours.
- **Purification:** The mixture is then subjected to vacuum distillation to remove 14.47 grams of water and to recycle the toluene.
- **Drying:** The resulting white powder is dried under vacuum until a constant mass is achieved. The reported yield is 116.39 grams (78%).

### Synthesis Workflow Diagram

Caption: Synthesis workflow for anhydrous **calcium acrylate**.

## Spectroscopic Characterization

While crystallographic data is unavailable, spectroscopic methods provide valuable insights into the molecular structure of anhydrous **calcium acrylate**.

### Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of synthesized **calcium acrylate** shows characteristic peaks that confirm the formation of the salt.

Wavenumber (cm <sup>-1</sup> )	Assignment	Reference
3370 (broad)	O-H stretching (residual water)	[1]
1642	C=C stretching of the acrylate group	[1]
1536	Asymmetric stretching of the carboxylate group (COO <sup>-</sup> )	[1]
1446	Symmetric stretching of the carboxylate group (COO <sup>-</sup> )	[1]
1372, 1275	C-H bending	[1]
1066	C-O stretching	[1]
986, 963, 919, 837	C-H out-of-plane bending	[1]

The significant shift of the carboxylate stretching bands compared to acrylic acid (which has a C=O stretch around 1700 cm<sup>-1</sup>) is indicative of the formation of the calcium salt[3][4][5][6][7].

### <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy

The <sup>1</sup>H-NMR spectrum provides information about the protons in the acrylate moiety.

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Assignment	Reference
6.18-6.01	multiplet	Vinyl protons ( $=CH_2$ )	[1]
5.69	multiplet	Vinyl proton ( $-CH=$ )	[1]

The spectrum, recorded in a mixture of  $CDCl_3$  and  $d_5$ -DMSO, confirms the presence of the vinyl group in the acrylate structure[1][8][9][10][11].

## Crystal Structure: Current Status and Theoretical Considerations

As of the date of this guide, a comprehensive search of academic literature and crystallographic databases has not yielded an experimentally determined crystal structure for anhydrous **calcium acrylate**. Therefore, quantitative data such as unit cell parameters, space group, and precise bond lengths and angles from single-crystal X-ray diffraction are not available.

Theoretical studies using Density Functional Theory (DFT) have been employed to investigate the binding between  $Ca^{2+}$  ions and acrylate molecules. These computational models can provide estimates of bond lengths. For instance, theoretical Ca-O bond lengths in similar systems have been calculated to be in the range of 2.205-2.220 Å. However, it is crucial to note that these are theoretical values and may differ from experimental findings.

## Polymerization and Applications

Anhydrous **calcium acrylate** is a monomer that can undergo polymerization to form poly(**calcium acrylate**). This polymer and its copolymers have a range of potential applications.

### Free Radical Polymerization

Poly(**calcium acrylate**) can be synthesized via free radical polymerization. The process involves initiation, propagation, and termination steps.

Caption: Simplified pathway for free radical polymerization.

## Potential Applications

- **Drug Delivery:** The carboxylate groups in poly(**calcium acrylate**) can interact with various drug molecules, making it a candidate for controlled-release drug delivery systems[12][13][14][15]. The polymer's properties can be tuned by copolymerization with other monomers.
- **Biomaterials:** Calcium-containing polymers are of interest in bone tissue engineering and other biomedical applications due to their biocompatibility[13].
- **Industrial Applications:** Acrylate polymers are widely used as adhesives, coatings, and absorbents. Poly(**calcium acrylate**) may offer unique properties in these areas, particularly where interactions with calcium ions are beneficial, such as in cement formulations[16].

## Thermal Properties

While specific thermal decomposition data for anhydrous **calcium acrylate** is not readily available, the thermal behavior of other Group 2 metal salts can provide some insights. The thermal decomposition of calcium carbonate and calcium nitrate typically yields calcium oxide as the final solid product[17][18][19][20][21]. It is plausible that the thermal decomposition of anhydrous **calcium acrylate** would also result in the formation of calcium oxide, along with the evolution of organic decomposition products.

## Conclusion

Anhydrous **calcium acrylate** is a chemical compound with significant potential, particularly as a monomer for the synthesis of functional polymers. While its synthesis and spectroscopic characteristics are documented, a definitive experimental crystal structure remains to be elucidated. Further research, particularly single-crystal X-ray diffraction studies, is necessary to fully characterize its solid-state structure. Such data would provide a more profound understanding of its properties and could accelerate the development of new materials and technologies based on this versatile compound.

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